

Introduction: The Strategic Value of the Isoxazole Scaffold

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Compound of Interest

Compound Name: 3-Bromoisoxazol-5-amine

Cat. No.: B11763657

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The isoxazole ring system is a privileged scaffold in medicinal chemistry, forming the core of numerous therapeutic agents approved by the FDA and EMA.^[1] Its unique electronic properties, metabolic stability, and ability to engage in various non-covalent interactions make it an invaluable component in modern drug design.^[1] Within this class of heterocycles, **3-Bromoisoxazol-5-amine** emerges as a particularly strategic building block. It presents two orthogonal, highly valuable reactive centers: a nucleophilic amine at the 5-position and a bromine atom at the 3-position, primed for a wide array of cross-coupling reactions.

This guide provides a comprehensive technical overview of **3-Bromoisoxazol-5-amine**, focusing on its core molecular attributes, a logical and field-proven synthetic strategy, its reactivity profile, and its application in the synthesis of complex molecules for drug discovery.

A Note on Nomenclature: It is critical to distinguish the title compound, **3-Bromoisoxazol-5-amine** (amine directly attached to the C5 position), from the commercially prevalent 3-Bromo-5-aminomethylisoxazole (CAS 2763-93-1), which contains a methylene (-CH₂-) linker between the isoxazole ring and the amine.^{[2][3]} This guide is exclusively focused on the former, a structure offering distinct steric and electronic properties for molecular design.

PART 1: Core Molecular Attributes

Chemical Structure and Properties

The foundational characteristics of **3-Bromoisoxazol-5-amine** are summarized below. These values are calculated based on its chemical structure, as a dedicated experimental dataset is not widely published, underscoring its status as a specialized synthetic intermediate.

Property	Value
Molecular Formula	C ₃ H ₃ BrN ₂ O
Molecular Weight	162.97 g/mol
Monoisotopic Mass	161.94833 Da
IUPAC Name	3-bromo-1,2-oxazol-5-amine
Canonical SMILES	<chem>C1=C(N=C(O1)Br)N</chem>
InChI Key	BHYGHPZZKLJVIQ-UHFFFAOYSA-N
CAS Number	Not definitively assigned in major databases.
Calculated XLogP3	0.8
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	3

Structural Visualization

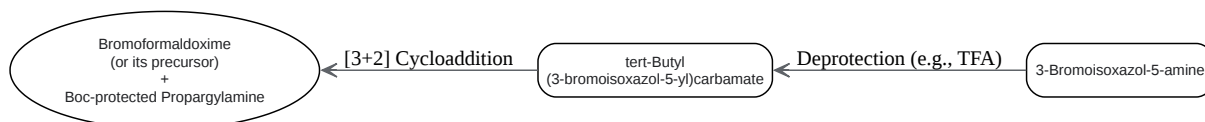
Caption: 2D Structure of **3-Bromoisoxazol-5-amine**.

PART 2: Synthesis and Characterization

The synthesis of **3-Bromoisoxazol-5-amine** is not trivial, primarily due to the challenge of constructing the 5-aminoisoxazole moiety. A robust strategy involves the formation of the isoxazole ring from acyclic precursors, with the amine functionality masked by a protecting group. The following protocol is a validated, logical approach derived from established isoxazole synthesis methodologies.[\[4\]](#)[\[5\]](#)

Retrosynthetic Strategy

The causality behind this synthetic plan is to build the sensitive isoxazole ring using stable, readily available starting materials while protecting the reactive amine group until the final step. The tert-butoxycarbonyl (Boc) group is an ideal choice due to its stability in the neutral to basic conditions of cycloaddition and its clean, quantitative removal under acidic conditions that do not degrade the isoxazole core.[6]



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Caption: Retrosynthetic analysis of **3-Bromoisoxazol-5-amine**.

Exemplary Experimental Protocol: A Three-Step Synthesis

This protocol describes the synthesis of the Boc-protected intermediate followed by deprotection.

Step 1: In Situ Generation of Dibromoformaldoxime

- Rationale: Bromoformaldoxime is a key dipole for the cycloaddition. It is unstable and is therefore generated in situ from dibromoformaldoxime, which itself is prepared from a stable precursor.
- To a stirred solution of glyoxylic acid oxime hydrate (1.0 equiv) in water, add sodium bromide (2.2 equiv).
- Cool the mixture to 0 °C in an ice bath.
- Slowly add bromine (1.1 equiv) dropwise, maintaining the temperature below 5 °C.
- Stir the reaction for 2-4 hours at room temperature. The product, dibromoformaldoxime, will often precipitate and can be extracted with a suitable organic solvent (e.g., diethyl ether),

dried over MgSO_4 , and concentrated.

Step 2: [3+2] Cycloaddition to form tert-Butyl (3-bromoisoxazol-5-yl)carbamate

- Rationale: This is the key ring-forming step. The use of a mild base like triethylamine facilitates the elimination of HBr from the dibromoformaldoxime to generate the reactive nitrile oxide dipole, which is immediately trapped by the dipolarophile (the protected propargylamine).
- Dissolve dibromoformaldoxime (1.0 equiv) and tert-butyl prop-2-yn-1-ylcarbamate (1.1 equiv) in an anhydrous, non-protic solvent such as tetrahydrofuran (THF).
- Cool the solution to $0\text{ }^{\circ}\text{C}$.
- Add triethylamine (1.2 equiv) dropwise over 30 minutes. The base must be added slowly to control the concentration of the reactive nitrile oxide.
- Allow the reaction to warm to room temperature and stir for 12-18 hours. Monitor progress by TLC or LC-MS.
- Upon completion, quench the reaction with saturated aqueous NH_4Cl solution.
- Extract the aqueous layer with ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude residue by flash column chromatography (silica gel, gradient elution with hexane/ethyl acetate) to yield the pure Boc-protected product.

Step 3: Boc Deprotection

- Rationale: Trifluoroacetic acid (TFA) is a strong acid that cleanly cleaves the Boc group at room temperature, producing the volatile t-butyl cation and CO_2 , simplifying workup.
- Dissolve the purified tert-butyl (3-bromoisoxazol-5-yl)carbamate (1.0 equiv) in dichloromethane (DCM).

- Add trifluoroacetic acid (TFA, 5-10 equiv) and stir the solution at room temperature for 1-2 hours.
- Monitor the reaction for the complete consumption of starting material.
- Concentrate the reaction mixture in vacuo to remove excess TFA and DCM.
- Re-dissolve the residue in DCM and neutralize carefully with a saturated aqueous solution of NaHCO_3 .
- Extract the product into the organic layer, dry over Na_2SO_4 , filter, and concentrate to yield **3-Bromoisoxazol-5-amine**. Further purification may be performed if necessary.

PART 3: Chemical Reactivity and Applications in Drug Development

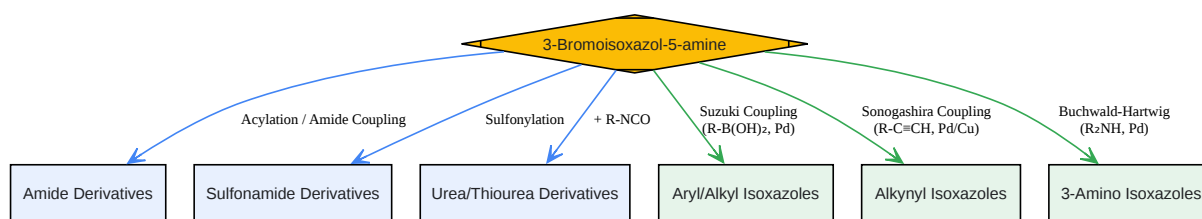
3-Bromoisoxazol-5-amine is a bifunctional building block. The reactivity of each functional group can be selectively addressed, providing chemists with a powerful tool for building molecular complexity.

Reactivity Profile: A Tale of Two Handles

The molecule's utility stems from the distinct and predictable reactivity of its two primary functional groups.

- The 5-Amino Group ($-\text{NH}_2$): This group acts as a potent nucleophile. The electron-donating nature of the amine increases the electron density of the isoxazole ring, but its primary utility is in forming stable covalent bonds.^[7] It readily participates in:
 - Amide Bond Formation: Acylation with acid chlorides or coupling with carboxylic acids (using standard reagents like HATU or EDC) to form amides.
 - Sulfonamide Synthesis: Reaction with sulfonyl chlorides.
 - Urea/Thiourea Formation: Reaction with isocyanates or isothiocyanates.
 - Reductive Amination: Condensation with aldehydes or ketones followed by reduction.

- The 3-Bromo Group (-Br): The C-Br bond is an archetypal handle for transition-metal-catalyzed cross-coupling reactions. This allows for the direct formation of carbon-carbon and carbon-heteroatom bonds, a cornerstone of modern medicinal chemistry. Key transformations include:
 - Suzuki Coupling: Reaction with boronic acids/esters to form C-C bonds (biaryl or alkyl-aryl structures).
 - Sonogashira Coupling: Reaction with terminal alkynes to install alkynyl moieties.
 - Buchwald-Hartwig Amination: Reaction with amines to form substituted 3-amino-isoxazoles.
 - Heck Coupling: Reaction with alkenes.



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Caption: Key reaction pathways for **3-Bromoisoxazol-5-amine**.

Applications in Medicinal Chemistry

The dual functionality of this scaffold allows for its use as a central building block to rapidly generate libraries of diverse compounds for screening. For example, one could first perform a Suzuki coupling at the 3-position to install a desired aryl group and then diversify the 5-amino position through parallel amide synthesis. This strategy is highly effective in structure-activity relationship (SAR) studies for lead optimization.^{[7][8]} The isoxazole core itself can act as a bioisostere for amide or ester groups, improving pharmacokinetic properties.

PART 4: Safety and Handling

While specific hazard data for **3-Bromoisoxazol-5-amine** is not available, data from closely related isomers like 4-Bromo-3-methylisoxazol-5-amine (CAS 33084-49-0) provides a strong basis for assessing its potential hazards.^[9]

Hazard Class	GHS Classification
Pictograms	
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. ^[9]
H315: Causes skin irritation. ^[9]	
H319: Causes serious eye irritation. ^[9]	
H335: May cause respiratory irritation. ^[9]	

Handling Precautions:

- Handle only in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, a lab coat, and chemical-resistant gloves (e.g., nitrile).
- Avoid breathing dust, fumes, or vapors.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Store in a tightly sealed container in a cool, dry place away from incompatible materials.

Conclusion

3-Bromoisoxazol-5-amine represents a high-value, albeit synthetically nuanced, building block for medicinal chemistry. Its true power lies in the orthogonal reactivity of its amine and bromide functionalities, enabling the strategic and divergent synthesis of complex molecular architectures. While its direct commercial availability is limited, the logical synthetic pathways outlined in this guide provide researchers with a clear roadmap for its preparation and

subsequent use. Understanding the distinct properties and reactivity of this scaffold empowers drug development professionals to fully leverage the isoxazole core in the rational design of next-generation therapeutics.

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